

M3541 solubility issues and how to resolve them

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Compound of Interest

Compound Name: M3541

Cat. No.: B12381934

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M3541 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **M3541** and how to troubleshoot common issues encountered during its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What is **M3541** and what is its primary mechanism of action?

M3541 is a potent, ATP-competitive, and selective inhibitor of Ataxia Telangiectasia Mutated (ATM) kinase with an IC₅₀ of 0.25 nM.^{[1][2][3][4]} Its primary mechanism of action is the suppression of double-strand break (DSB) repair, which can potentiate the antitumor activity of ionizing radiation in cancer cell lines.^{[2][3]}

Q2: What are the recommended solvents for dissolving **M3541**?

M3541 is soluble in organic solvents such as DMSO and ethanol.^[2] It is reported to be insoluble in water.^[2] For in vivo studies, complex vehicle formulations are necessary.

Q3: How should I store **M3541** stock solutions?

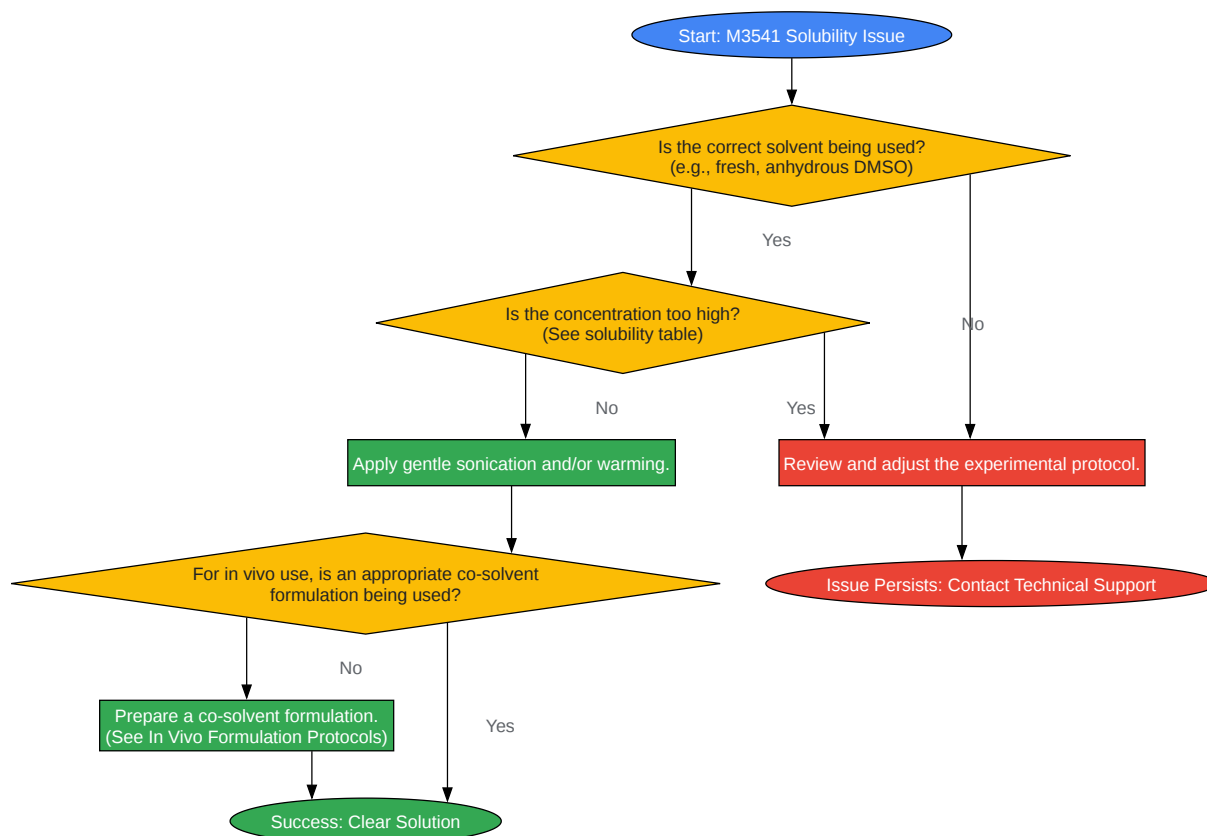
Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^{[1][2]} It is recommended to store them at -80°C for up to one year or at -20°C for up to one month.^{[1][2]} The powder form can be stored at -20°C for up to three years.^[2]

Q4: I am observing precipitation when preparing my **M3541** solution. What should I do?

Precipitation can occur for several reasons, including solvent choice, concentration, and temperature. If you observe precipitation, gentle heating and/or sonication can be used to aid dissolution.^[1] It is also crucial to use fresh, anhydrous DMSO, as moisture-absorbing DMSO can reduce solubility.^[2] For a step-by-step guide, please refer to the Troubleshooting Guide below.

Troubleshooting Guide for **M3541** Solubility Issues

This guide provides a systematic approach to resolving common solubility problems with **M3541**.



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Caption: Troubleshooting workflow for **M3541** solubility issues.

Quantitative Solubility Data

The following table summarizes the known solubility of **M3541** in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	11	25.67	Use fresh, anhydrous DMSO as it can absorb moisture, which reduces solubility.[2]
Ethanol	3	7.00	
Water	Insoluble	Insoluble	

Experimental Protocols

Protocol 1: Preparation of **M3541** Stock Solution in DMSO

- Equilibrate the **M3541** vial to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for 11 mg/mL, add 90.9 μ L of DMSO to 1 mg of **M3541**).
- Vortex or sonicate the solution until the **M3541** is completely dissolved.
- Aliquot the stock solution into single-use vials and store at -80°C or -20°C.

Protocol 2: Preparation of an In Vivo Formulation with PEG300 and Tween-80

This protocol is for preparing a 1 mL working solution.

- Prepare a stock solution of **M3541** in DMSO (e.g., 11 mg/mL).[2]
- In a sterile tube, add 50 μ L of the **M3541** DMSO stock solution to 400 μ L of PEG300.[2]

- Mix thoroughly until the solution is clear.[2]
- Add 50 μ L of Tween-80 to the mixture and mix until clear.[2]
- Add 500 μ L of ddH₂O to bring the final volume to 1 mL.[2]
- The mixed solution should be used immediately for optimal results.[2]

Protocol 3: Preparation of an In Vivo Formulation with SBE- β -CD in Saline

This protocol is for preparing a 1 mL working solution.

- Prepare a stock solution of **M3541** in DMSO (e.g., 4.6 mg/mL).[1]
- In a sterile tube, add 100 μ L of the **M3541** DMSO stock solution to 900 μ L of 20% SBE- β -CD in saline.[1]
- Mix thoroughly until a clear solution is achieved. This will yield a solution of at least 0.46 mg/mL.[1]

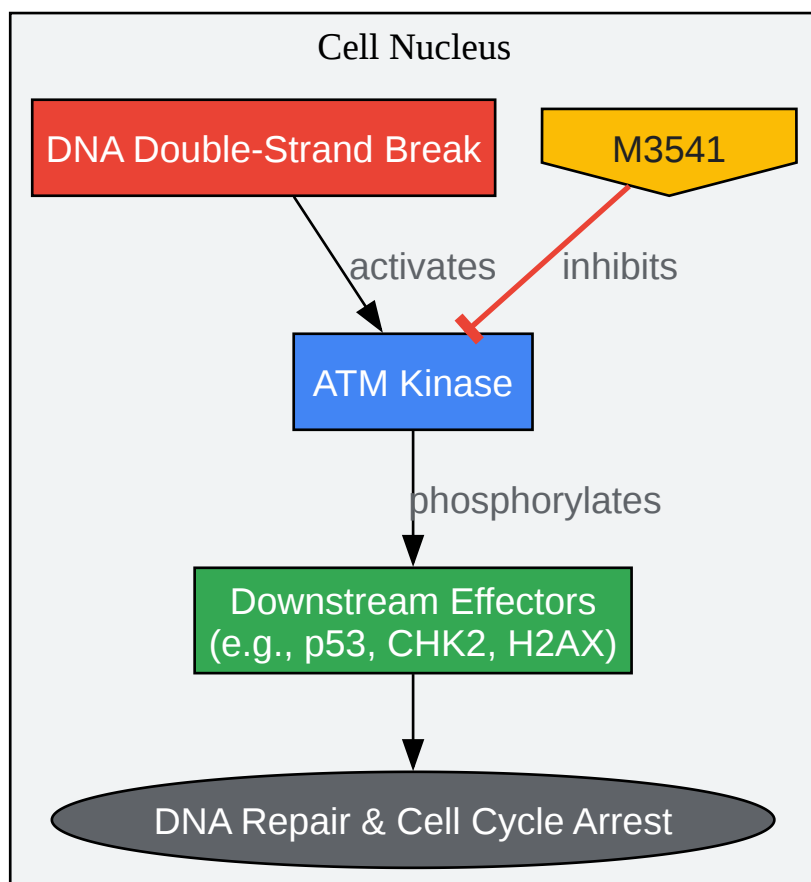
Protocol 4: Preparation of an In Vivo Formulation in Corn Oil

This protocol is for preparing a 1 mL working solution.

- Prepare a stock solution of **M3541** in DMSO (e.g., 4.6 mg/mL or 11 mg/mL).[1][2]
- In a sterile tube, add the appropriate volume of the **M3541** DMSO stock solution to the corresponding volume of corn oil (e.g., 100 μ L of 4.6 mg/mL stock to 900 μ L of corn oil, or 50 μ L of 11 mg/mL stock to 950 μ L of corn oil).[1][2]
- Mix thoroughly until a clear solution is achieved.[1][2]
- Note: If the continuous dosing period exceeds half a month, this protocol should be chosen carefully.[1]

M3541 Signaling Pathway

M3541 is a selective inhibitor of ATM kinase, a critical component of the DNA damage response pathway. The diagram below illustrates the simplified signaling pathway affected by **M3541**.



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Caption: Simplified signaling pathway of ATM kinase and its inhibition by **M3541**.

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